

Application Notes and Protocols for Inducing Polyploidy with ICRF-193

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Compound of Interest

Compound Name: ICRF-196
CAS No.: 21416-68-2
Cat. No.: B1208411

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and a detailed protocol for inducing polyploidy in mammalian cell lines using ICRF-193, a catalytic inhibitor of topoisomerase II. This protocol is intended for research purposes to study the effects of polyploidy on cellular processes and for potential applications in drug development.

Introduction

ICRF-193 is a non-cleavable complex-stabilizing inhibitor of DNA topoisomerase II (topo II).[1] [2] Its mechanism of action involves locking the topo II enzyme in a closed-clamp conformation on the DNA, which prevents the decatenation of newly replicated sister chromatids during mitosis.[1][2] This inhibition of topo II's catalytic activity leads to a failure of chromosome segregation during anaphase.[1][3][4] Consequently, the cell exits mitosis without proper cell division, resulting in a single cell with a doubled chromosome number, a state known as polyploidy.[1][2][3][4] This process is often referred to as endoreduplication. This protocol outlines the steps to reliably induce polyploidy in cultured cells using ICRF-193.

Data Presentation

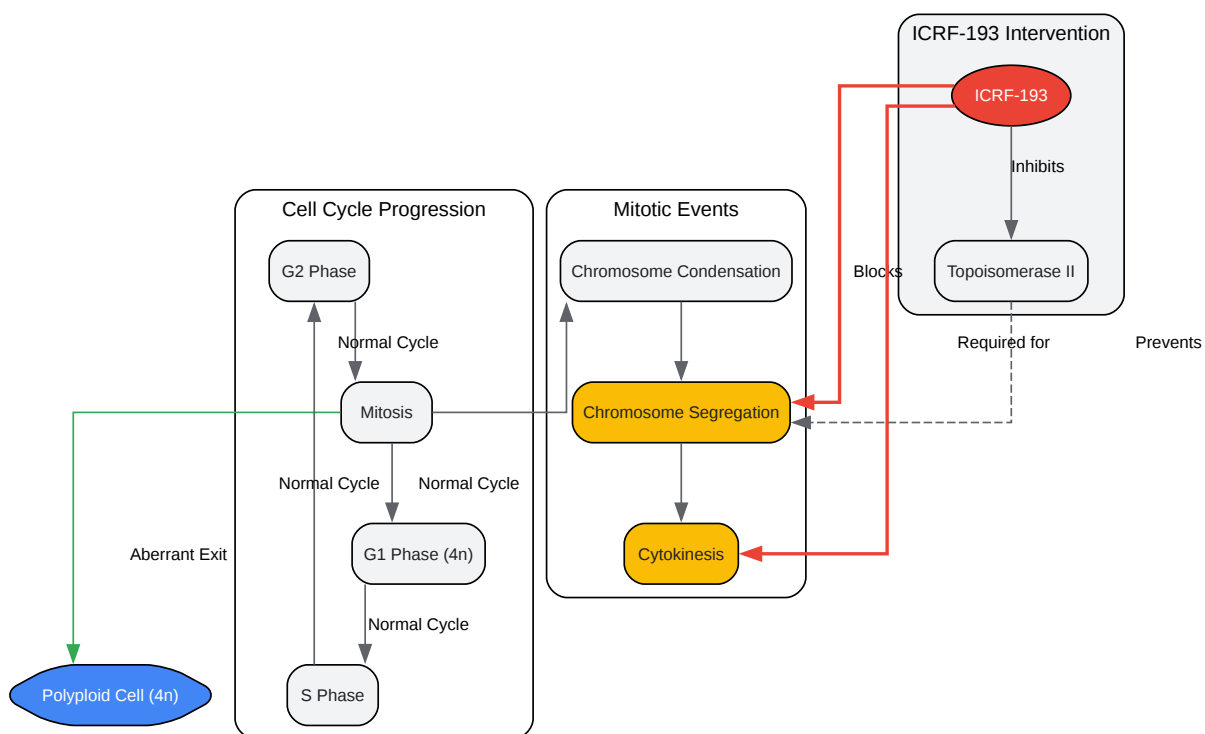
The following table summarizes the effective concentrations and treatment durations of ICRF-193 for inducing polyploidy in various cell lines as reported in the literature.

Cell Line	ICRF-193 Concentration	Treatment Duration	Observed Effect	Reference
HeLa S3	Not specified	Not specified	Delay in M phase transition	[5]
Fission Yeast	10-100 μ M	2 hours	Mitotic defects	
Myeloid Leukemia (NB4, HT-93, HL-60, U937)	0.1-0.2 μ M	5 days	Induction of granulocytic differentiation	
Human Macrophage	150 nM	72 hours	Inhibition of LPS-induced IL-1 β secretion	
tsBN2 baby hamster kidney cells	Not specified	Not specified	Blocked chromosome condensation and segregation	[1]
NIH3T3	Not specified	Not specified	DNA damage targeting Top2 α	[6]
HT1080	3 μ M	24 hours	DNA damage preferentially at telomeres	[7]
HCT116, MCF7, T47D	200 nM	72 hours	Synergistic cytotoxicity with etoposide	[8][9]

Signaling Pathway and Experimental Workflow

Mechanism of Action of ICRF-193 in Inducing Polyploidy

Mechanism of ICRF-193 Induced Polyploidy





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